

Aurintricarboxylic Acid: A Technical Guide for Studying Gene Expression

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aurintricarboxylic Acid

Cat. No.: B15623186

[Get Quote](#)

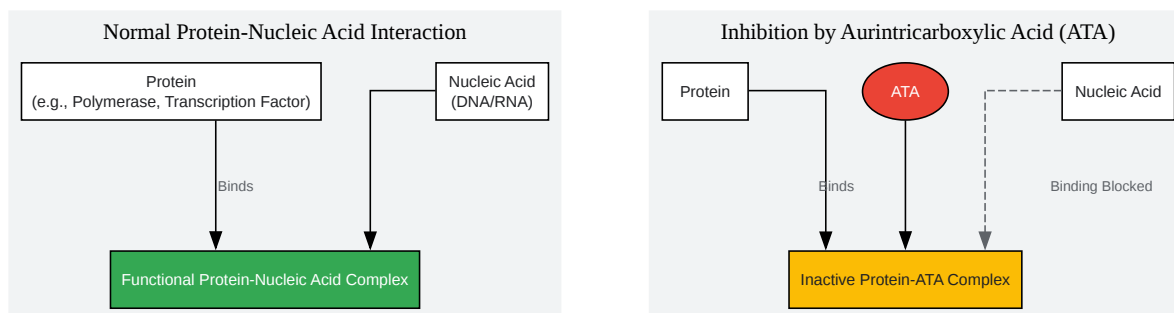
For Researchers, Scientists, and Drug Development Professionals

Introduction

Aurintricarboxylic acid (ATA) is a polyanionic, aromatic compound that functions as a potent and broad-spectrum inhibitor of protein-nucleic acid interactions.[1][2] This characteristic makes it an invaluable tool for researchers studying the intricate processes of gene expression. By interfering with the binding of various enzymes and transcription factors to DNA and RNA, ATA allows for the dissection of complex biochemical pathways at the levels of transcription and translation. This technical guide provides an in-depth overview of the core mechanisms of ATA, its applications in gene expression research, quantitative data on its activity, and detailed protocols for key experimental procedures.

Core Mechanism of Action

The primary mechanism of action for ATA involves its ability to compete with nucleic acids for their binding sites on proteins.[2] Due to its polymeric and polyanionic nature, ATA can mimic the phosphate backbone of DNA and RNA, allowing it to occupy the nucleic acid-binding clefts of various enzymes and regulatory proteins.[1][2] This competitive inhibition prevents the formation of functional protein-nucleic acid complexes, thereby halting subsequent biochemical reactions. ATA is known to inhibit a wide range of enzymes, including DNA and RNA polymerases, nucleases, reverse transcriptase, and DNA topoisomerase II.[3][4][5][6]



[Click to download full resolution via product page](#)

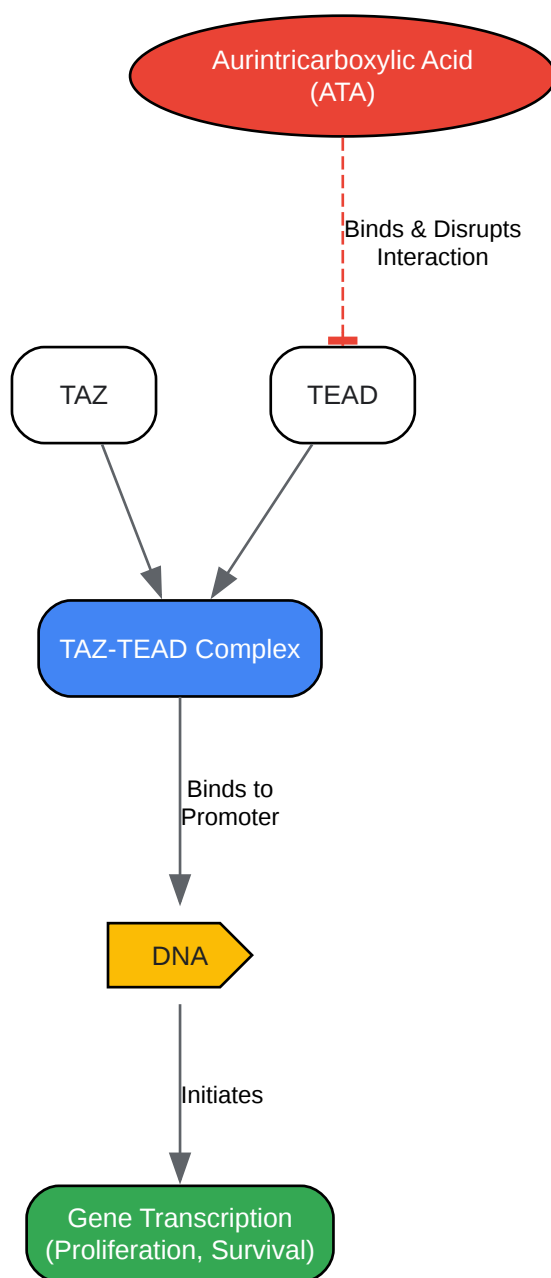
Figure 1: General mechanism of ATA action.

Applications in Gene Expression Analysis

Inhibition of Transcription

ATA serves as a powerful tool to study transcription by inhibiting the activity of RNA polymerases and the binding of transcription factors to DNA promoter and enhancer regions.^[7] This allows researchers to investigate the global transcriptional response to the cessation of RNA synthesis or to dissect the role of specific transcription factor families in gene regulation.

A notable example is the disruption of the TAZ-TEAD transcriptional complex.^{[8][9]} TAZ is a transcriptional co-activator that, upon binding to TEAD transcription factors, drives the expression of genes involved in cell proliferation.^[8] ATA has been identified as a small molecule that disrupts the TAZ-TEAD interaction, thereby inhibiting the associated oncogenic transcriptional programs.^{[8][9]}



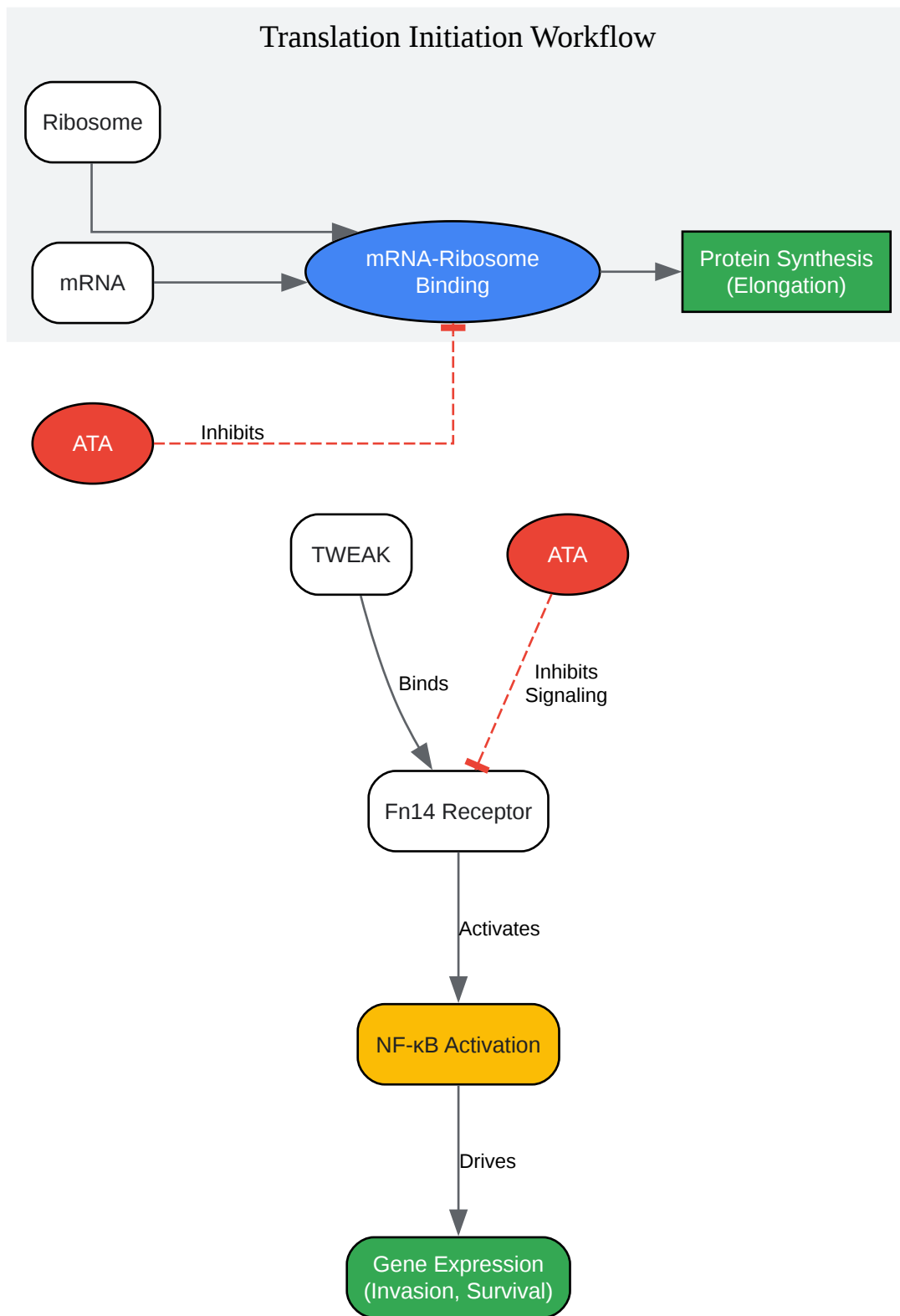
[Click to download full resolution via product page](#)

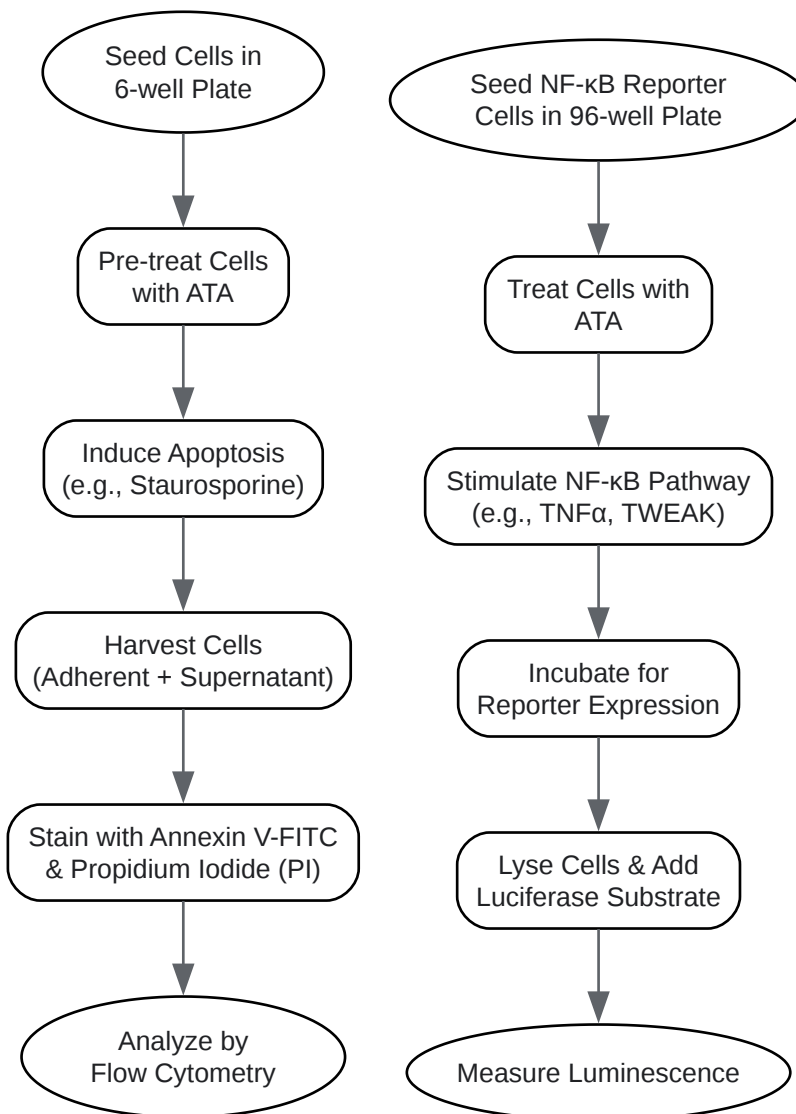
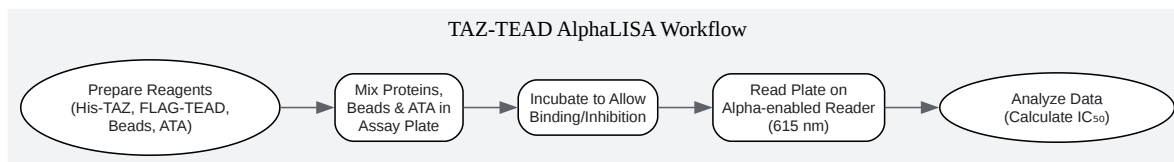
Figure 2: Inhibition of the TAZ-TEAD transcriptional complex by ATA.

Inhibition of Translation

ATA is a well-documented inhibitor of the initiation phase of protein synthesis.^{[10][11]} It effectively prevents the attachment of messenger RNA (mRNA) to ribosomes, a critical first step in translation.^[10] At lower concentrations (50-100 μ M), ATA can be used to specifically study the effects of inhibiting translation initiation, while at higher concentrations, it may also

affect polypeptide chain elongation.[12] This makes ATA a useful reagent for distinguishing between cellular processes that require ongoing protein synthesis and those that do not.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Aurintricarboxylic acid is a canonical disruptor of the TAZ-TEAD transcriptional complex - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. youtube.com [youtube.com]
- 5. indigobiosciences.com [indigobiosciences.com]
- 6. 130.239.72.131:3000 [130.239.72.131:3000]
- 7. researchgate.net [researchgate.net]
- 8. engagedscholarship.csuohio.edu [engagedscholarship.csuohio.edu]
- 9. benchchem.com [benchchem.com]
- 10. A Guide to Basic RNA Sequencing Data Processing and Transcriptomic Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. kumc.edu [kumc.edu]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Aurintricarboxylic Acid: A Technical Guide for Studying Gene Expression]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623186#aurintricarboxylic-acid-as-a-tool-for-studying-gene-expression]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com